

olivin monoacetate CAS number and physical data

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Compound of Interest

Compound Name: *Olivil monoacetate*

Cat. No.: *B8033867*

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In-Depth Technical Guide: Olivil Monoacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Olivil monoacetate (CAS Number: 1016974-78-9) is a naturally occurring lignan found in plant species such as *Gymnosporia varialilis* and in the roots of *Valeriana officinalis*. Lignans are a class of polyphenolic compounds known for their diverse biological activities, and **olivil monoacetate** is noted for its potential moisturizing, anti-inflammatory, and antioxidant properties. This technical guide provides a comprehensive overview of the available physical data, potential experimental protocols, and biological context for **olivil monoacetate**, aimed at facilitating further research and development.

Physical and Chemical Data

The known physical and chemical properties of **olivil monoacetate** are summarized in the table below. It is important to note that some of this data is predicted and awaits experimental verification.

Property	Value	Source
CAS Number	1016974-78-9	N/A
Molecular Formula	C22H26O8	[1]
Molecular Weight	418.44 g/mol	[1]
Physical Description	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A
Purity	>98% (as available from commercial suppliers)	[1]
Predicted Density	1.3±0.1 g/cm ³	N/A
Predicted Boiling Point	301.0±42.0 °C at 760 mmHg	N/A
Predicted Flash Point	118.5±21.4 °C	N/A
Predicted Refractive Index	1.494	N/A

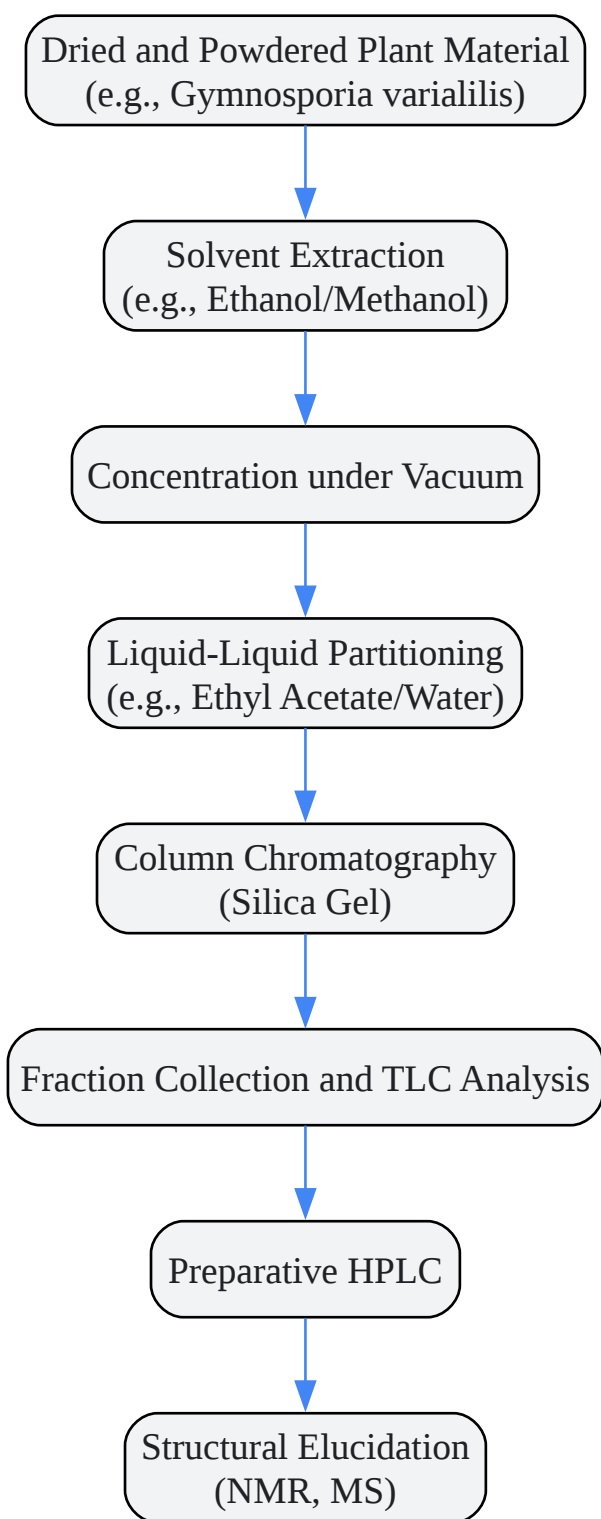
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **olivil monoacetate** are not extensively published. However, based on the isolation of related compounds and general laboratory practices, the following methodologies can be proposed.

Proposed Isolation Protocol from Plant Material

This hypothetical protocol is based on standard procedures for the isolation of lignans from plant sources.

Workflow for Isolation of **Olivil Monoacetate**



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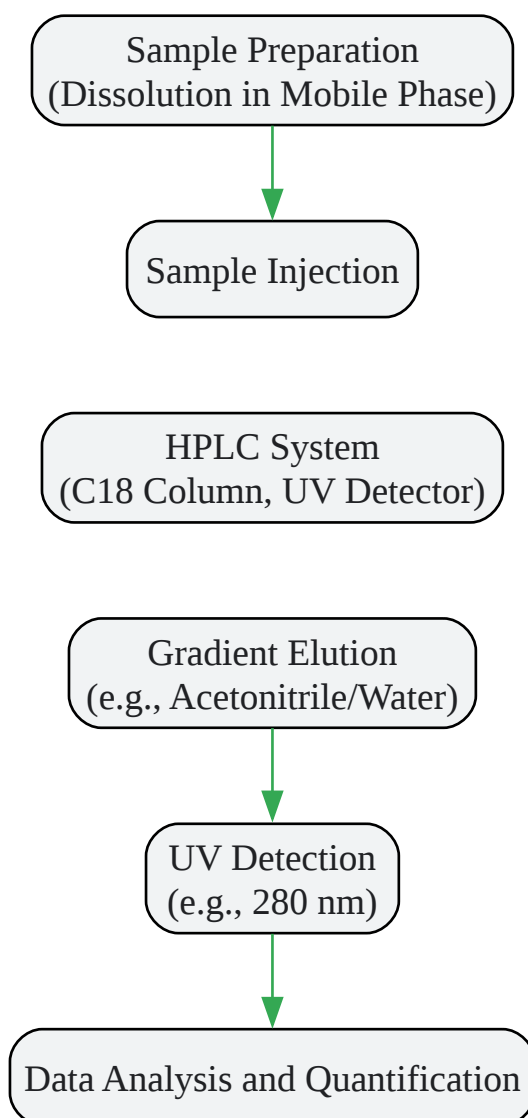
Caption: Proposed workflow for the isolation and purification of **olivil monoacetate** from plant material.

- **Extraction:** The dried and powdered plant material (e.g., aerial parts of *Gymnosporia variabilis*) is subjected to exhaustive extraction with a polar solvent such as ethanol or methanol at room temperature.
- **Concentration:** The resulting extract is concentrated under reduced pressure to yield a crude residue.
- **Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity. Lignans are typically enriched in the ethyl acetate fraction.
- **Column Chromatography:** The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., n-hexane and ethyl acetate) to separate different classes of compounds.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by thin-layer chromatography (TLC) to identify those containing compounds with similar R_f values to known lignans.
- **Preparative HPLC:** Fractions rich in the target compound are further purified by preparative high-performance liquid chromatography (HPLC) on a suitable column (e.g., C18) to isolate pure **olivil monoacetate**.
- **Structural Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Analytical HPLC Method

A standardized HPLC method for the routine analysis of **olivil monoacetate** has not been published. However, a general method for the analysis of lignans can be adapted.

Workflow for Analytical HPLC of **Olivil Monoacetate**



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Caption: General workflow for the analytical determination of **olivil monoacetate** using HPLC.

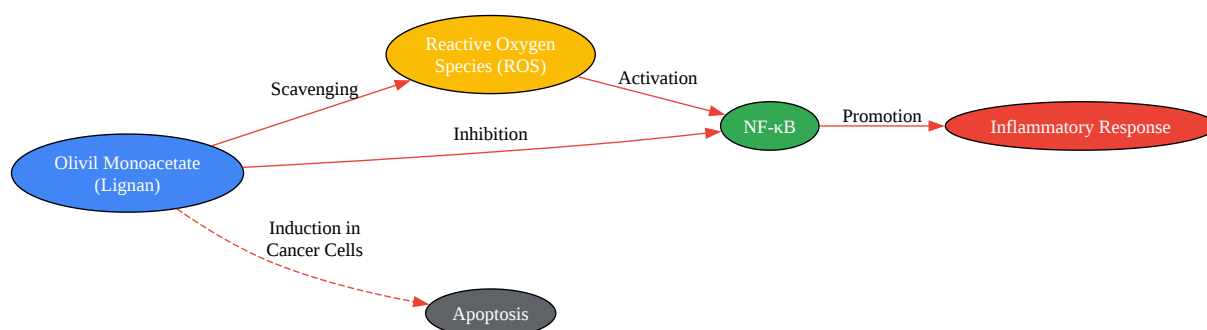
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid) is commonly used for the separation of phenolic compounds.
- Detection: UV detection at a wavelength of approximately 280 nm, which is characteristic for many phenolic compounds.

- Quantification: Quantification can be achieved by creating a calibration curve with a purified standard of **olivil monoacetate**.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **olivil monoacetate** are limited, the broader class of lignans is known to possess a range of pharmacological effects. Lignans often exhibit antioxidant, anti-inflammatory, and anticancer properties. The potential biological activities of **olivil monoacetate** can be inferred from the activities of related lignans and its reported sources.

Potential Signaling Pathways Modulated by Lignans



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Caption: Potential signaling pathways influenced by lignans such as **olivil monoacetate**.

- Antioxidant Activity: Lignans can act as direct scavengers of reactive oxygen species (ROS) or modulate endogenous antioxidant defense systems. This activity is central to their protective effects against oxidative stress-related diseases.
- Anti-inflammatory Activity: Many lignans are known to inhibit pro-inflammatory signaling pathways, such as the NF-κB pathway. By inhibiting the activation of NF-κB, lignans can

reduce the expression of inflammatory cytokines and enzymes.

- **Anticancer Activity:** Some lignans have been shown to induce apoptosis (programmed cell death) in cancer cells and inhibit tumor growth. The specific mechanisms can vary and may involve modulation of cell cycle regulation and pro-apoptotic proteins.

Further research is required to elucidate the specific biological activities and mechanisms of action of **olivil monoacetate**.

Conclusion

Olivil monoacetate is a promising natural product with potential applications in the pharmaceutical and cosmetic industries. While current knowledge about its specific properties and biological functions is limited, its classification as a lignan suggests a range of potential therapeutic benefits. This guide provides a foundational understanding of **olivil monoacetate** and outlines potential experimental approaches to further investigate its properties. The development of robust isolation and synthetic protocols, along with comprehensive biological screening, will be crucial for unlocking the full potential of this compound.

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References

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